

A Technical Guide to the Physical Properties of Phenylmethyl 2-Butenoate

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Compound of Interest

Compound Name: *2-Butenoic acid, phenylmethyl ester*

Cat. No.: *B1593827*

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Abstract

Phenylmethyl 2-butenate, also known as benzyl crotonate, is an ester recognized for its warm, herbaceous, and mildly spicy aroma.^[1] While extensively used in the fragrance and flavor industries, a comprehensive understanding of its physical properties is crucial for its application in scientific research and developmental studies. This technical guide provides a detailed overview of the key physical characteristics of phenylmethyl 2-butenate, including its molecular and structural information, thermodynamic properties, and solubility profile. Methodologies for the experimental determination of these properties are also presented to aid in laboratory settings.

Compound Identification and Structure

Proper identification of a compound is fundamental for any scientific investigation. Phenylmethyl 2-butenate is systematically named benzyl (E)-but-2-enoate.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	benzyl (E)-but-2-enoate
Synonyms	Phenylmethyl 2-butenolate, Benzyl crotonate, 2-Butenoic acid, phenylmethyl ester
CAS Number	65416-24-2[1]
Molecular Formula	C ₁₁ H ₁₂ O ₂ [2]
Molecular Weight	176.21 g/mol [2]
Canonical SMILES	CC=CC(=O)OCC1=CC=CC=C1[3]
InChI Key	NCPTYZLUYHXITE-UHFFFAOYSA-N[4]

Quantitative Physical Properties

The physical properties of phenylmethyl 2-butenolate are summarized in the following table. It is important to note that some variations in reported values exist in the literature, which can be attributed to different experimental conditions and purity of the samples.

Table 2: Physical Properties of Phenylmethyl 2-Butenoate

Property	Value	Conditions
Appearance	Colorless to pale yellow, clear oily liquid.[1][5]	Ambient
Melting Point	112 °C (decomposition)[1][4]	-
	-70 °C[2]	
Boiling Point	121-122 °C[1][2][4]	10 Torr
	249-250 °C[5]	760 mmHg
	250.7 °C[3]	760 mmHg
Density	1.0410 g/cm ³ [1][2][4]	20 °C
	1.02900 to 1.03500 g/cm ³ [5]	25 °C
	1.043 g/cm ³ [3]	-
Refractive Index	1.51500 to 1.52100[5]	20 °C
	1.522[2]	-
Flash Point	127.78 °C (262.00 °F)[5]	Closed Cup
	128.2 °C[2][3]	-
Solubility	Very slightly soluble in water. [1] Soluble in alcohol and oils. [1]	-

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of phenylmethyl 2-butenate are not readily available in the literature. However, standard organic chemistry laboratory procedures can be employed. The following sections outline generalized methodologies.

Synthesis of Phenylmethyl 2-Butenoate

A common method for the synthesis of esters is the Fischer esterification of a carboxylic acid with an alcohol in the presence of an acid catalyst.

- **Reaction:** Crotonic acid is reacted with benzyl alcohol in the presence of a strong acid catalyst, such as sulfuric acid. The reaction is typically heated under reflux with a Dean-Stark apparatus to remove the water formed, driving the equilibrium towards the product.
- **Purification:** The crude product is washed with a sodium bicarbonate solution to remove unreacted acid, followed by washing with brine. The organic layer is then dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4) and the solvent is removed under reduced pressure. Final purification is achieved by vacuum distillation.

Determination of Boiling Point

The boiling point can be determined using a simple distillation apparatus or a Thiele tube method.

- **Apparatus:** A round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Procedure:** A small amount of the purified phenylmethyl 2-butenate is placed in the distillation flask with a boiling chip. The apparatus is assembled for simple distillation. The flask is heated, and the temperature is recorded when the liquid is boiling and the vapor temperature is stable. The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

Determination of Density

The density of liquid phenylmethyl 2-butenate can be determined using a pycnometer or a digital density meter.

- **Apparatus:** A pycnometer of a known volume and a balance.
- **Procedure:** The empty pycnometer is weighed. It is then filled with the sample, ensuring no air bubbles are present, and weighed again. The temperature of the sample is recorded. The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

Determination of Refractive Index

The refractive index is a measure of how light propagates through the substance and is a useful indicator of purity.

- Apparatus: An Abbé refractometer.
- Procedure: A few drops of phenylmethyl 2-butenate are placed on the prism of the refractometer. The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus on the crosshairs. The refractive index is read from the scale. The temperature should be controlled and recorded, as the refractive index is temperature-dependent.

Determination of Solubility

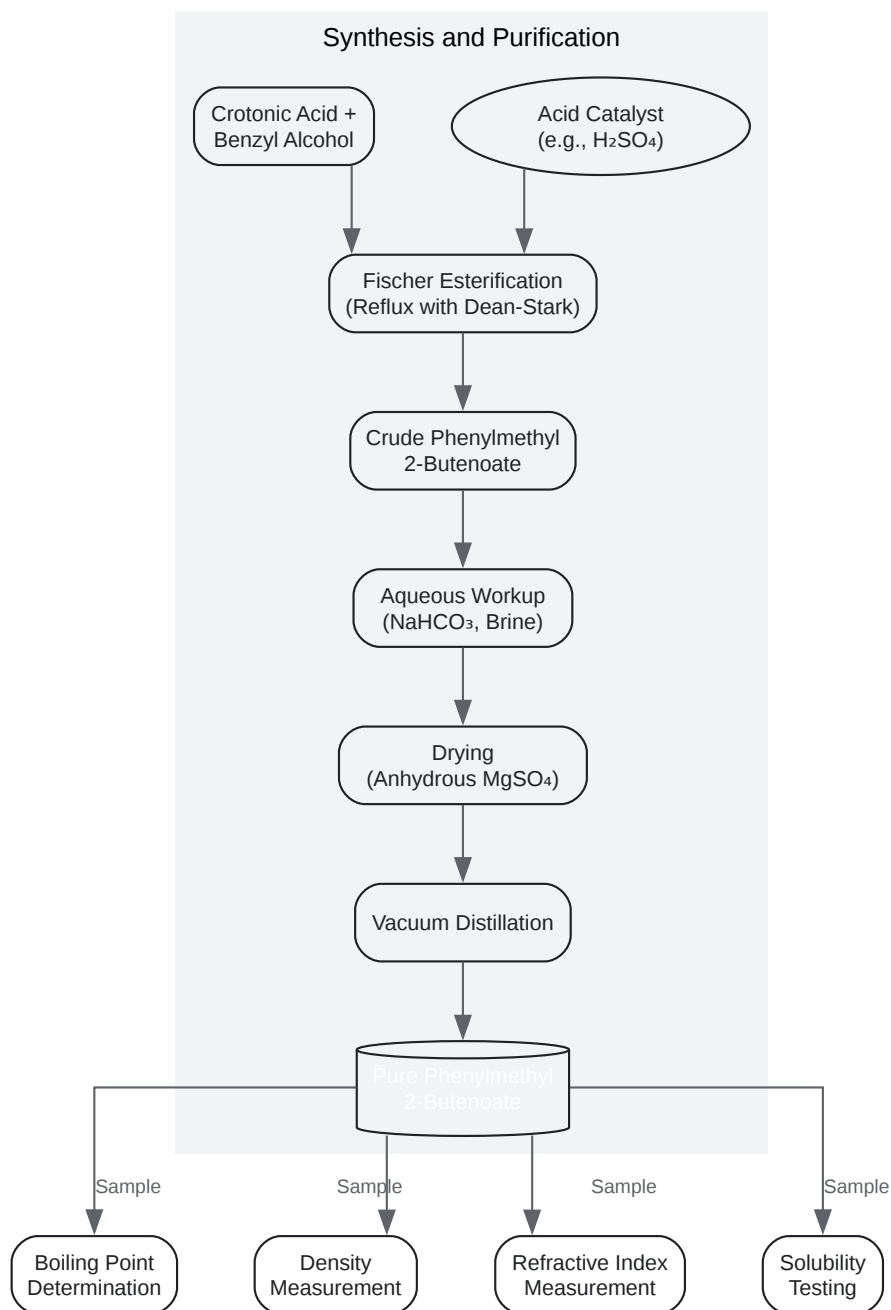
The solubility in various solvents can be determined by simple miscibility tests.

- Procedure: A small, measured amount of phenylmethyl 2-butenate is added to a test tube containing a measured volume of the solvent (e.g., water, ethanol, diethyl ether). The mixture is agitated, and the solubility is observed and recorded as soluble, partially soluble, or insoluble.

Workflow and Relationships

The following diagram illustrates a general workflow for the synthesis and characterization of phenylmethyl 2-butenate.

Workflow for Synthesis and Physical Property Determination of Phenylmethyl 2-Butenoate

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Synthesis and Characterization Workflow

Conclusion

This technical guide provides a consolidated resource on the physical properties of phenylmethyl 2-butenate for the scientific community. The tabulated data offers a quick reference, while the outlined experimental protocols provide a foundation for laboratory investigation. A clear understanding of these fundamental properties is essential for the effective utilization of this compound in research and development, ensuring reproducibility and accuracy in experimental outcomes.

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